

# 2-Hydroxyethyl methacrylate phosphate molecular weight and formula

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## Compound of Interest

Compound Name: 2-Hydroxyethyl methacrylate  
phosphate

Cat. No.: B1219090

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## An In-depth Technical Guide on 2-Hydroxyethyl Methacrylate Phosphate

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental properties is critical. This guide provides the core chemical information for **2-Hydroxyethyl methacrylate phosphate**.

## Chemical Identity and Properties

**2-Hydroxyethyl methacrylate phosphate** is a specialty monomer utilized to introduce a functional phosphate group into polymer systems.<sup>[1]</sup> This functionality is known to enhance adhesion to various substrates, improve corrosion resistance, and increase film strength.<sup>[1]</sup> It is also referred to as ethylene glycol methacrylate phosphate.<sup>[1]</sup>

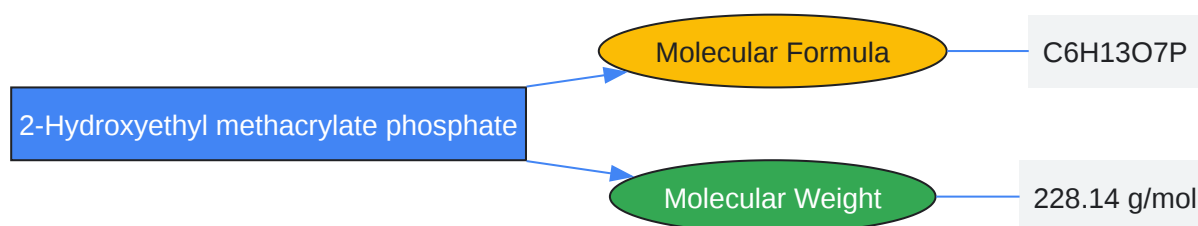
## Quantitative Data Summary

The fundamental quantitative data for **2-Hydroxyethyl methacrylate phosphate** is summarized in the table below for straightforward reference and comparison.

Property	Value	Citations
Molecular Formula	C6H13O7P	[2][3][4][5]
Molecular Weight	228.14 g/mol	[2][3][4][5]
Density	~1.37 g/mL at 25 °C	[2][4][5]
Boiling Point	129.7 °C	[2][4]
Flash Point	145 °C	[2][4][5]
Water Solubility	25 g/L at 25 °C	[2][4][5]

## Logical Relationship Diagram

The following diagram illustrates the direct logical relationship between the chemical name, its molecular formula, and its corresponding molecular weight.



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Caption: Chemical Identity Relationship Diagram.

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## References

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